

Polawax GP 200 INCI name and regulatory information for research

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Compound of Interest

Compound Name: Polawax GP 200

Cat. No.: B1166089

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Polawax GP 200: A Comprehensive Technical Guide for Researchers

INCI Name: Cetearyl Alcohol (and) PEG-20 Stearate

Commonly Known As: Emulsifying Wax NF

Polawax GP 200 is a widely utilized self-emulsifying wax in the pharmaceutical and cosmetic industries, valued for its ability to create stable oil-in-water emulsions with a desirable thick and smooth consistency. This technical guide provides researchers, scientists, and drug development professionals with in-depth information on its chemical identity, regulatory status, and formulation guidelines.

Regulatory Landscape

Polawax GP 200, often referred to by its monograph name "Emulsifying Wax NF," is recognized by major regulatory bodies worldwide. Its components, Cetearyl Alcohol and PEG-20 Stearate, are listed on several international chemical inventories, facilitating its use in global product formulations.

International Inventory Status:

Region/Country	Inventory	Status
USA	TSCA	Listed
Canada	DSL	Listed
Europe	EINECS	Listed
Australia	AICS	Listed
China	IECSC	Listed
Japan	ENCS	Listed
Korea	ECL	Listed
New Zealand	NZIoC	Listed
Philippines	PICCS	Listed

The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of Emulsifying Wax NF and its components. In a 2003 review, it was concluded that Emulsifying Wax NF is safe for use in cosmetics, with a maximum reported use concentration of 21% in hair straighteners.^[1] The panel found no significant irritation or reaction in numerous studies.^[1]

Physicochemical Properties

Polawax GP 200 is a non-ionic emulsifier, making it compatible with a wide range of active pharmaceutical ingredients (APIs) and cosmetic ingredients over a broad pH range. Its physical and chemical characteristics are summarized below.

Property	Value
Appearance	White to off-white waxy solid (pastilles or flakes)
Odor	Low, fatty alcohol
Melting Point	50-55 °C
pH (3% dispersion)	5.5 - 7.0
Solubility	Soluble in oils and alcohols; dispersible in hot water

Formulation and Experimental Protocols

Polawax GP 200 is a robust and straightforward emulsifier for creating oil-in-water emulsions. A general protocol for its use in a laboratory setting is provided below.

General Emulsion Preparation Protocol:

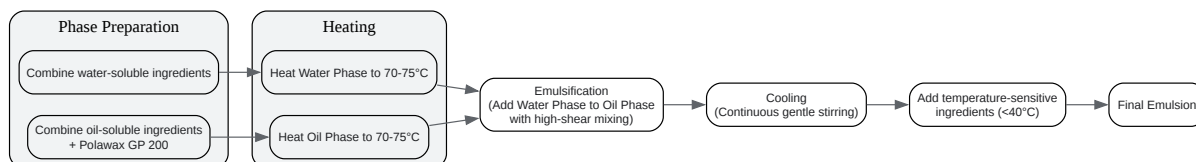
Materials and Equipment:

- **Polawax GP 200**
- Oil phase ingredients (e.g., mineral oil, vegetable oils, esters)
- Water phase ingredients (e.g., deionized water, glycerin, water-soluble actives)
- Heat-resistant beakers
- Homogenizer or high-shear mixer
- Water bath or heating mantle with magnetic stirrer
- Thermometer
- Cooling bath

Procedure:

- Phase Preparation:
 - In one beaker, combine all oil-soluble ingredients, including **Polawax GP 200**. This is the oil phase.
 - In a separate beaker, combine all water-soluble ingredients. This is the water phase.
- Heating:
 - Heat both the oil phase and the water phase separately to 70-75°C. Stir both phases gently until all components are fully dissolved and uniform.
- Emulsification:
 - Once both phases have reached the target temperature, slowly add the water phase to the oil phase while continuously mixing with a homogenizer or high-shear mixer. The speed of addition and mixing intensity can be varied to achieve the desired droplet size and viscosity.
- Cooling:
 - Once the emulsion is formed, remove it from the heat and continue to stir gently as it cools. A cooling bath can be used to expedite this process.
- Final Additions:
 - Add any temperature-sensitive ingredients, such as preservatives or fragrances, when the emulsion has cooled to below 40°C.
 - Continue stirring until the emulsion is uniform and has reached room temperature.

Experimental Workflow for Emulsion Formulation:

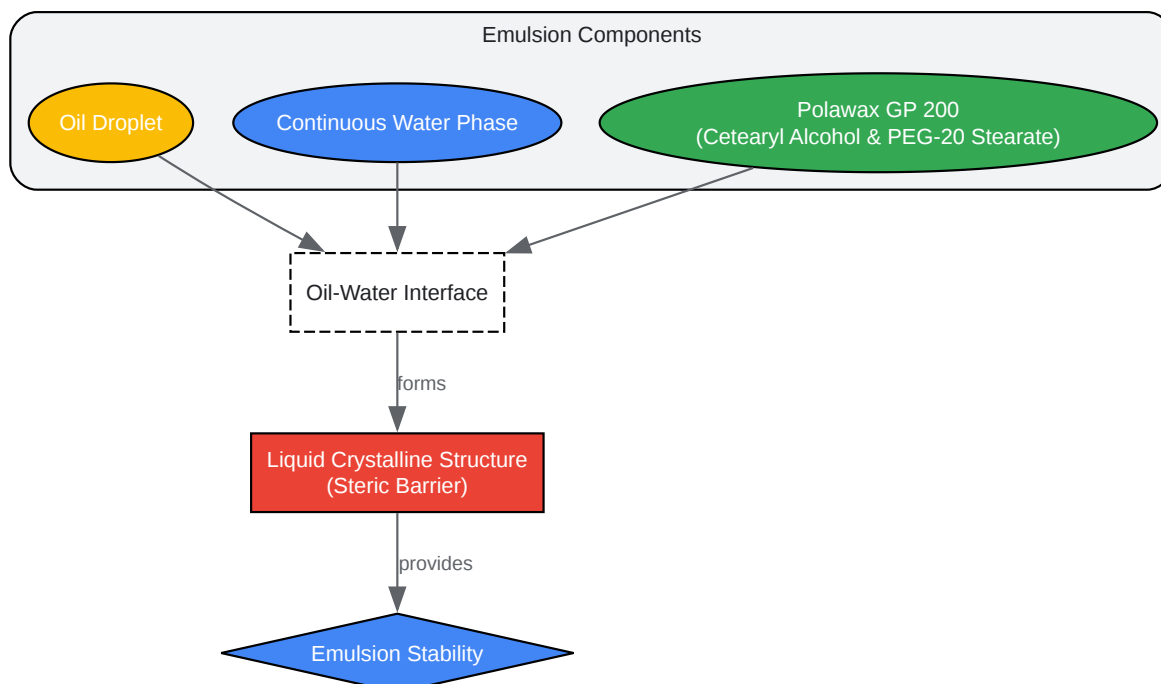


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A simplified workflow for creating an oil-in-water emulsion using **Polawax GP 200**.

Signaling Pathways in Emulsion Stabilization

The stability of emulsions created with **Polawax GP 200** is attributed to the formation of a liquid crystalline structure at the oil-water interface. This structure creates a steric barrier that prevents the coalescence of oil droplets.



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Mechanism of emulsion stabilization by **Polawax GP 200** through the formation of a liquid crystalline barrier.

Recommended Usage Concentrations

The concentration of **Polawax GP 200** will influence the final viscosity and stability of the emulsion. The following are general guidelines for different product types:

Product Type	Recommended Concentration (% w/w)
Lotions	2 - 5%
Creams	5 - 10%
Ointments	10 - 15%

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References

- 1. Using Emulsifying Wax - Teach Soap [teachsoap.com]
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